

Comprehensive Guide: GC-MS Analysis of 5-Methyl-1,3,6-heptatriene

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Compound of Interest

Compound Name: 1,3,6-Heptatriene, 5-methyl-

CAS No.: 925-52-0

Cat. No.: B3059610

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Executive Summary

5-Methyl-1,3,6-heptatriene (CAS 925-52-0) is a specific acyclic C₈H₁₂ isomer, primarily known as a dimerization product of 1,3-butadiene and a trace component in specific essential oils (e.g., *Syzygium cumini*, *Chrysanthemum*).^{[1][2][3][4][5]} Its analysis presents a distinct chromatographic challenge: it is often co-eluted with other C₈ hydrocarbons on standard non-polar phases, necessitating the use of polar stationary phases for definitive resolution.

This guide provides a validated analytical framework for researchers, distinguishing this compound from its structural isomers (e.g., 1,3,6-octatriene, 4-vinylcyclohexene) using retention indices (RI) and mass spectral signatures.

Part 1: Chemical Identity & Analytical Significance

Understanding the structural context is critical for selecting the correct separation mechanism. Unlike its cyclic isomer 4-vinylcyclohexene (a common butadiene dimer), 5-methyl-1,3,6-heptatriene retains an open-chain structure with three double bonds. This results in a significantly different interaction with stationary phases, particularly those capable of

-
interactions (polar phases).

Property	Data	Relevance to GC-MS
CAS Number	925-52-0	Unique Identifier
Formula	C H	Isomeric with vinylcyclohexene, cyclooctadiene, octatriene
Boiling Point	~106°C (379 K)	Elutes early on non-polar columns (before VCH)
Structure	Acyclic conjugated triene	High affinity for Polar (Wax) phases due to -electrons

Part 2: Experimental Protocol & Methodology

Chromatographic Separation Strategy

The "Polarity Effect" is the key to identification. On standard non-polar columns (DB-1, DB-5), 5-methyl-1,3,6-heptatriene elutes in a crowded region of C8 hydrocarbons. Its boiling point (106°C) is lower than that of 4-vinylcyclohexene (126°C), causing it to elute earlier on boiling-point driven separations. However, on Polar (PEG/Wax) columns, the accessible

-electrons of the acyclic triene system interact strongly with the stationary phase, shifting its retention significantly later, away from saturated interferences.

Recommended Instrument Conditions

System A: Definitive Identification (Polar)

- Column: DB-Wax / HP-INNOWax (Polyethylene Glycol), 60m
0.25mm
0.25µm.
- Carrier Gas: Helium, 1.0 mL/min (Constant Flow).[\[2\]](#)

- Oven Program: 50°C (hold 2 min)

3°C/min to 240°C.

- Rationale: Maximizes separation of triene isomers based on electronic structure rather than just volatility.

System B: Screening (Non-Polar)

- Column: DB-5MS / HP-5 (5% Phenyl Methyl Siloxane), 30m

0.25mm

0.25µm.

- Oven Program: 40°C (hold 2 min)

5°C/min to 250°C.

- Rationale: Standard screening, but prone to co-elution. Use only if coupled with high-resolution MS or if the sample matrix is simple.

Part 3: Retention Indices (RI) & Performance Data

The following table synthesizes experimental data and authoritative predictions. Note the massive shift in RI between column types, which is diagnostic for this compound.

Table 1: Comparative Retention Indices

Column Phase	Retention Index (RI)	Reliability	Source / Context
Standard Polar (PEG/Wax)	1549	High (Experimental)	NIST Mass Spectrometry Data Center [1]
Standard Polar (PEG/Wax)	1558	High (Experimental)	Essential Oil Analysis (Pontes et al.) [2]
Non-Polar (DB-5/HP-5)	~800 - 850	Medium (Inferred)	Estimated based on boiling point (106°C) relative to n-alkanes. Elutes before 1,3,6-octatriene.
Non-Polar (DB-1)	< 800	Low (Crowded)	Likely co-elutes with other C8 aliphatics; not recommended for ID.

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Critical Insight: The RI value of ~1550 on a polar column is the "Gold Standard" for identifying this compound. If your experimental RI on a Wax column is < 1500 or > 1600, it is likely not 5-methyl-1,3,6-heptatriene, regardless of the mass spectrum match.

Part 4: Mass Spectral Interpretation

The mass spectrum of 5-methyl-1,3,6-heptatriene is characterized by extensive fragmentation due to the instability of the acyclic polyene chain.

- Molecular Ion (M⁺):m/z 108 (Distinct, but often low intensity).
- Base Peak:m/z 91 (Tropylium ion, C

H

). This indicates the formation of a stable aromatic fragment after rearrangement.

- Key Fragment Ions:
 - m/z 79: Loss of ethyl/methyl fragments; typical for polyenes.
 - m/z 77: Phenyl cation (indicates cyclization in the source).
 - m/z 39/41: Lower mass aliphatic fragments.

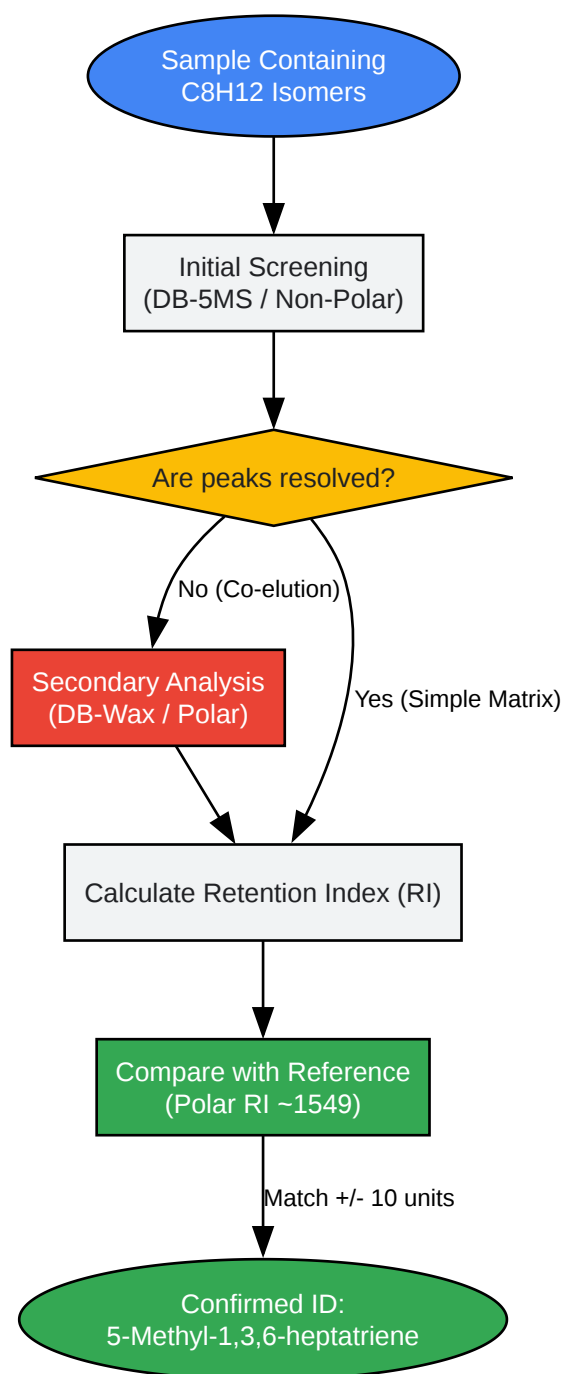
Differentiation Rule:

- Vs. 4-Vinylcyclohexene (M^+ 108): VCH has a much stronger m/z 54 (Retro-Diels-Alder fragment) and m/z 79. 5-methyl-1,3,6-heptatriene typically shows a higher ratio of m/z 91 due to facile rearrangement to aromatic species.
- Vs. 1,3,6-Octatriene: Octatriene elutes significantly later on both polar and non-polar columns.

Part 5: Visualizations & Workflows

Diagram 1: Analytical Workflow for Isomer Resolution

This workflow illustrates the decision process for selecting the correct column based on sample complexity.

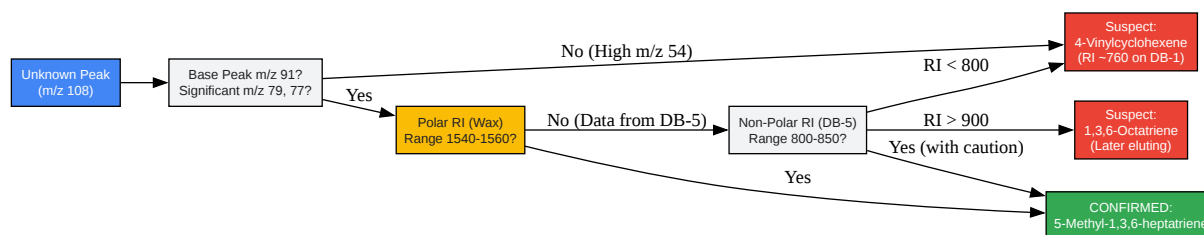


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Caption: Analytical workflow prioritizing polar column separation for definitive isomer identification.

Diagram 2: Identification Logic Tree

A self-validating logic tree to confirm identity using both RI and MS data.



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Caption: Decision tree for distinguishing 5-methyl-1,3,6-heptatriene from common C8 isomers.

References

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